

Protocol for Tissue Sample Collection and Analysis from Revalor-Implanted Animals

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Compound of Interest

Compound Name: *Revalor*

Cat. No.: *B1205055*

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Application Note:

Revalor® implants, containing the synthetic androgen trenbolone acetate (TBA) and the natural estrogen estradiol (E2), are widely utilized in the beef industry to enhance growth rate and feed efficiency. For researchers, scientists, and drug development professionals, accurate quantification of hormone residues in various tissues is crucial for understanding the pharmacokinetics of these implants, ensuring food safety, and studying their physiological effects. This document provides a detailed protocol for the collection, processing, and analysis of tissue samples from animals implanted with **Revalor**®. Adherence to these protocols is critical for obtaining reliable and reproducible data. Different formulations of **Revalor**® offer varied release rates of TBA and E2, influencing the concentration of hormone residues in tissues over time. It is therefore essential to record the specific **Revalor**® product used and the duration of implantation.

Quantitative Data Summary

The following tables summarize representative quantitative data on hormone residue levels in various tissues of cattle implanted with different **Revalor**® formulations. These values can vary based on factors such as implant type, duration of implantation, animal genetics, and diet.

Table 1: Trenbolone Metabolite Residues in Tissues of **Revalor**-Implanted Cattle

Tissue	Trenbolone Metabolite	Concentration Range (ppb)	Reference
Muscle	17 α -trenbolone	0.5 - 2	[1]
	17 β -trenbolone	0.5 - 4	[1]
Liver	17 α -trenbolone	2 - 10	[1]
	17 β -trenbolone	2 - 20	[1]
Fat	Trenbolone Acetate	14,800 - 12,600,000	[2]
	Trenbolone	41,700 - 1,450,000	[2]
Kidney	Total Trenbolone	480 (Safe Concentration)	[3]

 Table 2: Estradiol Residue Levels in Tissues of **Revalor**-Implanted Cattle

Tissue	Estradiol Type	Concentration Range (pg/g)	Reference
Plasma	Estradiol-17 β	>7,500	[4]
Fat	Estradiol	11,100 - 3,390,000	[2]
Liver	Estradiol-17 β	Varies	[4]

Experimental Protocols

Tissue Sample Collection at Slaughter

This protocol is adapted from the Standard Operating Procedure for Collection and transport of tissue from cattle sampling by the University of Alberta.

Materials and Equipment:

- Sterile scalpel blades and handles
- Sterile forceps and scissors

- Sharps collection container
- 70% Ethanol and RNAZap or similar surface decontaminant
- Sterile cutting boards and stainless steel trays
- Whirl-Pak sampling bags (1 oz.) or cryovials (2 mL)
- Liquid nitrogen (LN2) dewars
- Dry ice and coolers
- Personal Protective Equipment (PPE): disposable gloves, surgical gowns, face masks, steel-toed rubber boots

Procedure:

- Preparation: Before sample collection, ensure all surfaces, cutting boards, and stainless steel trays are disinfected with RNAZap, rinsed with sterile water, and then sprayed with 70% ethanol. All collection tools (scalpels, forceps) must be sterile.
- Animal Identification: Confirm the animal's identification number and the specific **Revalor®** implant used, as well as the date of implantation.
- Tissue Collection:
 - Immediately after the animal is processed, place the organs in sterile stainless steel trays on ice.
 - For each tissue type (liver, muscle, kidney, fat), collect samples from the left side of the animal where applicable. A stock sample can be collected from the right side.
 - Liver: From the caudal lobe, cut a sample of approximately 2 cm x 2 cm x 1 cm.
 - Muscle: From the longissimus dorsi (loin) muscle between the 13th and 14th ribs, collect a sample of approximately 2 cm x 2 cm x 2 cm.
 - Kidney: Collect a sample of the medulla from the left kidney.

- Fat: Collect a subcutaneous fat sample from the brisket area.
- Sample Handling and Storage:
 - Place each collected tissue sample into a pre-labeled Whirl-Pak bag or cryovial.
 - Immediately snap-freeze the samples in a liquid nitrogen dewar.
 - Transport the frozen samples on dry ice to the laboratory.
 - For long-term storage, keep the samples at -80°C.

Tissue Sample Processing and Hormone Analysis

This protocol synthesizes information from various analytical chemistry studies.

Materials and Equipment:

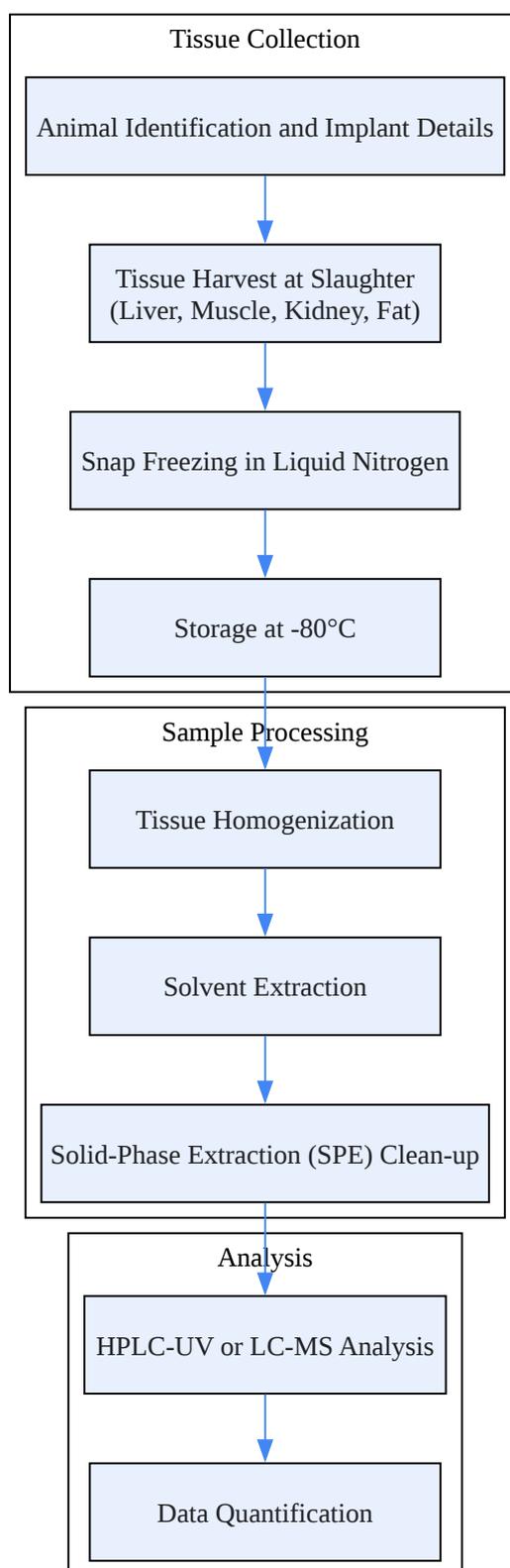
- Homogenizer (e.g., Polytron)
- Centrifuge
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Acetonitrile, methanol, n-hexane (HPLC grade)
- High-Performance Liquid Chromatograph (HPLC) with UV or Mass Spectrometry (MS) detector

Procedure:

- Sample Homogenization:
 - Weigh approximately 1-5 grams of the frozen tissue sample.
 - Add a suitable volume of extraction solvent (e.g., acetonitrile) and homogenize until a uniform consistency is achieved.
- Extraction:

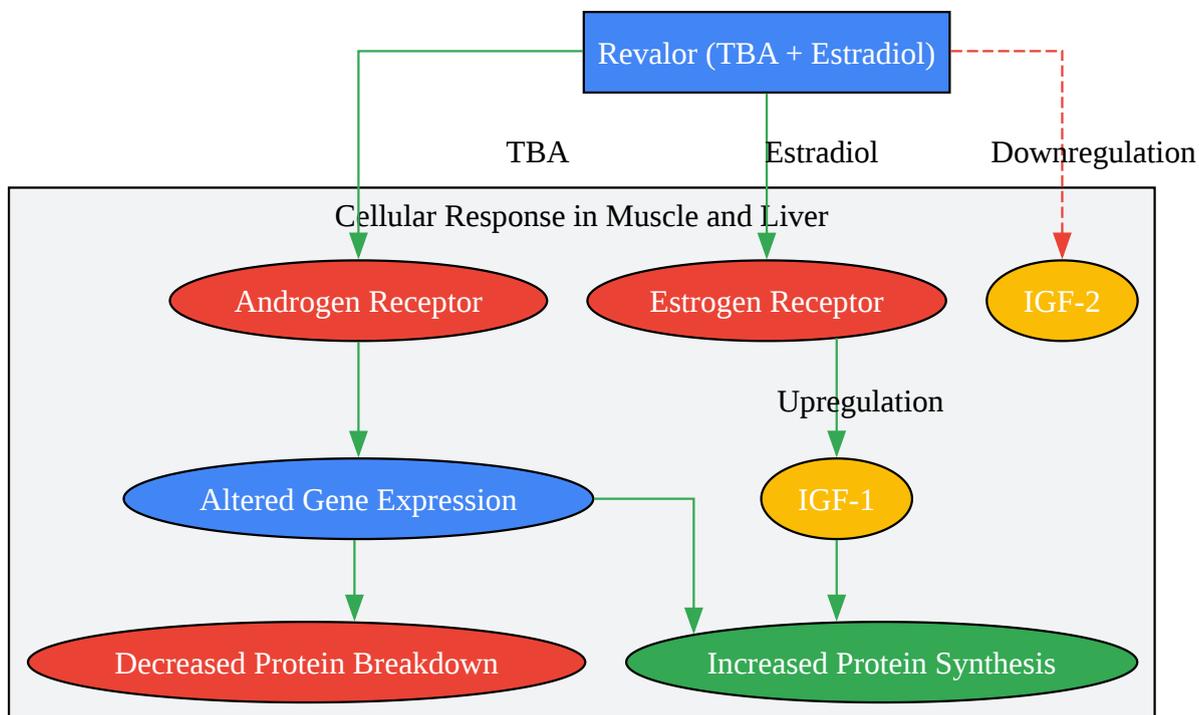
- The homogenized sample is further extracted with acetonitrile and filtered.
- A defatting step with acetonitrile-saturated n-hexane is performed for fatty tissues.
- Clean-up:
 - The extract is concentrated and then cleaned up using a Solid-Phase Extraction (SPE) cartridge (e.g., Bond Elut C18) to remove interfering substances.
 - The cartridge is washed, and then the analytes (hormones) are eluted with a suitable solvent mixture (e.g., methanol/water).
- Analysis by HPLC:
 - The cleaned-up eluate is concentrated and injected into an HPLC system.
 - HPLC Conditions (Example):
 - Column: Inertsil ODS-3V
 - Mobile Phase: Acetonitrile/Methanol/Water (50:10:40, v/v)
 - Flow Rate: 1 mL/min
 - Detection: UV at 340 nm (for trenbolone metabolites)
 - Quantification is performed by comparing the peak areas of the samples to those of known standards. For more sensitive and specific detection, Liquid Chromatography-Mass Spectrometry (LC-MS) can be used.

Visualizations



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Caption: Experimental workflow for tissue sample collection and analysis.



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Caption: Simplified signaling pathway of **Revalor** components in bovine tissues.

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